

Application Note: Comprehensive Analytical Characterization of 2,2-Diphenylethanamine Hydrochloride

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Compound of Interest

Compound Name:	2,2-Diphenylethanamine hydrochloride
CAS No.:	7351-52-2
Cat. No.:	B1279980

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Target Audience: Analytical Chemists, Formulation Scientists, and Drug Development Professionals
Compound: **2,2-Diphenylethanamine hydrochloride** (DPEA·HCl) | MW: 233.74 g/mol

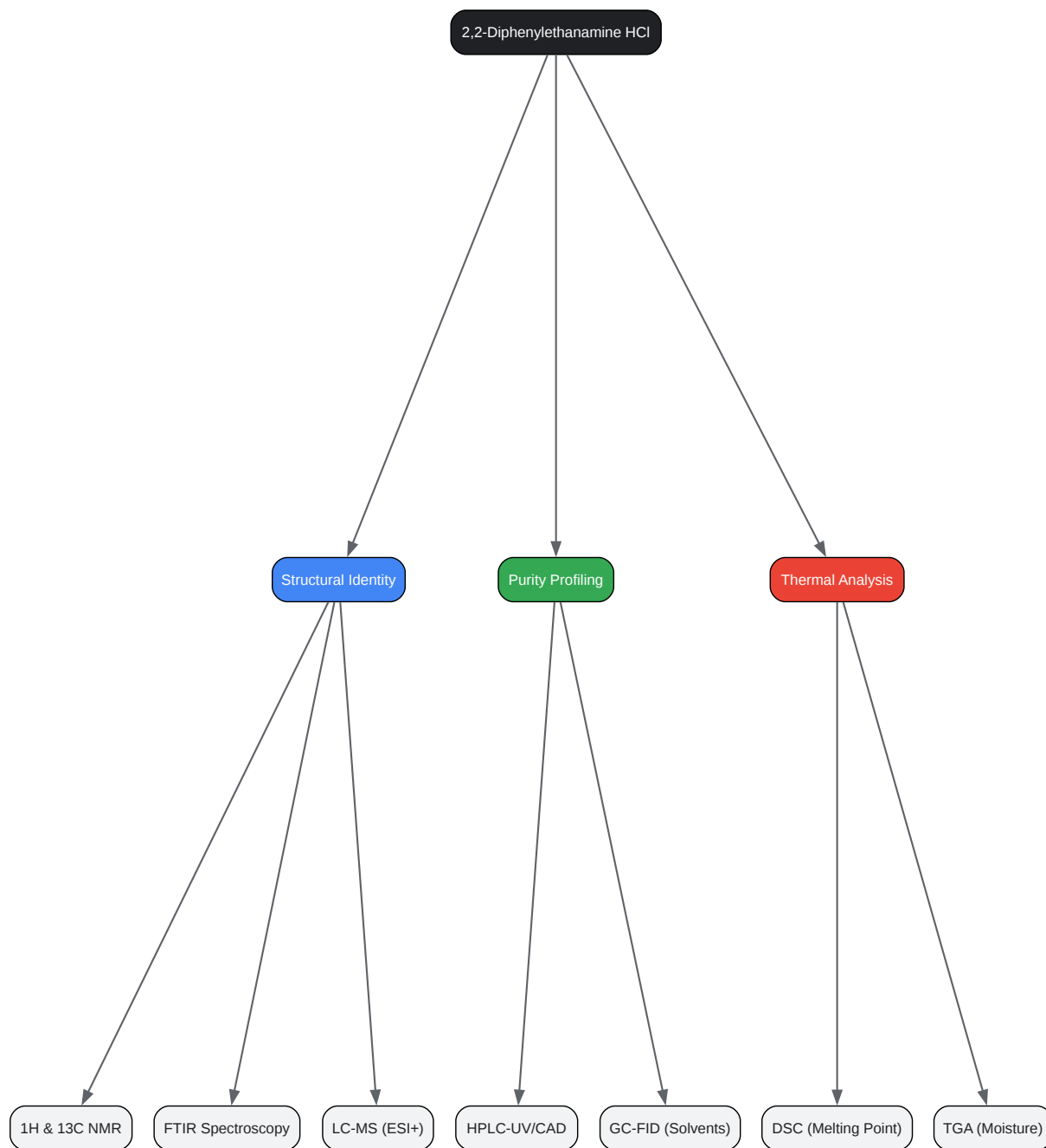
Executive Summary & Physicochemical Context

2,2-Diphenylethanamine hydrochloride (DPEA·HCl) is a critical structural building block utilized in the synthesis of complex active pharmaceutical ingredients (APIs), synthetic glucosinolates[1], and increasingly as an aromatic passivating ligand in advanced materials like perovskite nanocrystals[2].

Structurally, DPEA·HCl features a bulky, hydrophobic diphenylmethine moiety adjacent to a highly polar, hydrogen-bonding primary amine hydrochloride ($\text{-NH}_3^+ \text{Cl}^-$) terminus. This dichotomy dictates its analytical behavior. The following application note outlines a self-validating, multi-modal analytical strategy designed to confirm structural identity, quantify purity, and assess the solid-state thermal properties of DPEA·HCl.

Analytical Workflow Architecture

To ensure total quality control, the characterization of DPEA·HCl is divided into three orthogonal pathways: Structural Identity, Purity Profiling, and Thermal Analysis.



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Comprehensive analytical workflow for DPEA·HCl characterization.

Structural Elucidation Protocol (NMR, FTIR, MS)

Causality & Methodological Design

The primary challenge in characterizing amine salts is solvent selection and proton exchange. While the free base of DPEA is highly soluble in CDCl_3 , the hydrochloride salt requires a highly polar aprotic solvent like DMSO-d_6 . Causality: Using DMSO-d_6 prevents the rapid proton exchange that occurs in protic solvents (like D_2O or CD_3OD), allowing the $-\text{NH}_3^+$ protons to be distinctly observed, acting as a self-validating marker of the salt form[2].

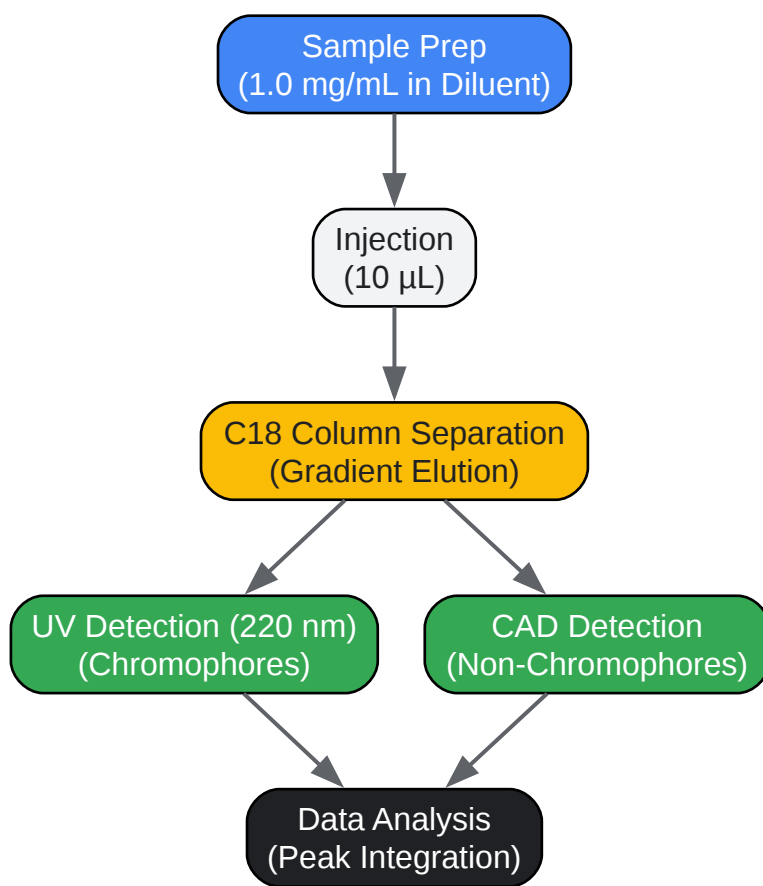
Step-by-Step Methodology

- **Sample Preparation:** Accurately weigh 15 mg of DPEA·HCl and dissolve in 0.6 mL of anhydrous DMSO-d_6 .
- **^1H NMR Acquisition:** Acquire spectra at 400 MHz or 500 MHz. Set the relaxation delay (D1) to 2.0 seconds to ensure accurate integration of the bulky aromatic protons.
- **FTIR Acquisition:** Prepare a KBr pellet (1% sample in KBr) or use an ATR accessory. Scan from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} .
- **LC-MS (ESI+):** Infuse a 10 $\mu\text{g/mL}$ solution in methanol into the mass spectrometer. Use positive electrospray ionization (ESI+) to strip the chloride counterion and observe the $[\text{M}+\text{H}]^+$ ion.
- **Self-Validation Check:** The ^1H NMR integration must strictly yield a 10:3:2:1 ratio (Aromatic : NH_3^+ : CH_2 : CH). Any deviation indicates partial free-basing or structural degradation.

Chromatographic Purity Profiling (HPLC-UV)

Causality & Methodological Design

Aliphatic amines are notorious for interacting with residual silanols on silica-based C18 columns, leading to severe peak tailing. Causality: To mitigate this, Trifluoroacetic Acid (TFA) is utilized in the mobile phase. TFA serves a dual purpose: it lowers the pH to suppress silanol ionization and acts as a hydrophobic ion-pairing agent, masking the amine's positive charge to ensure sharp, Gaussian peak shapes[1].



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HPLC-UV/CAD workflow and detection logic for purity profiling.

Step-by-Step Methodology

- Mobile Phase Preparation:
 - Mobile Phase A: 0.05% TFA in LC-MS grade Water.
 - Mobile Phase B: 0.05% TFA in LC-MS grade Acetonitrile.
- Column: Waters XBridge C18 (150 x 4.6 mm, 3.5 µm) or equivalent end-capped column.
- Sample Preparation: Dissolve DPEA·HCl in 50:50 Water:Acetonitrile to a final concentration of 1.0 mg/mL.
- Gradient Elution: Run the gradient program outlined in Table 2 at a flow rate of 1.0 mL/min.

- Detection: Monitor UV absorbance at 220 nm to capture the π - π^* transitions of the diphenyl rings.
- Self-Validation (System Suitability): Prior to sample analysis, inject a standard. The run is only valid if the DPEA peak exhibits a tailing factor (Tf) ≤ 1.5 and theoretical plates (N) > 5000 .

Thermal & Solid-State Analysis (DSC/TGA)

Causality & Methodological Design

Understanding the solid-state properties of DPEA·HCl is vital for formulation stability. Causality: Thermogravimetric Analysis (TGA) must always precede Differential Scanning Calorimetry (DSC). If residual solvents or moisture are present, they can act as plasticizers, artificially depressing the melting point observed in the DSC.

Step-by-Step Methodology

- TGA Protocol: Weigh 3-5 mg of sample into a platinum pan. Heat from 25°C to 300°C at 10°C/min under a 50 mL/min nitrogen purge.
- DSC Protocol: Weigh 3-5 mg into an aluminum pan and crimp with a vented lid. The vent is critical to allow any trapped moisture to escape, preventing pressure artifacts. Heat from 25°C to 250°C at 10°C/min.
- Self-Validation Check: A valid anhydrous DPEA·HCl sample will show $<0.5\%$ weight loss in TGA prior to the sharp endothermic melting peak in the DSC.

Consolidated Data Tables

Table 1: Expected Spectroscopic and Physicochemical Properties of DPEA·HCl

Parameter	Analytical Technique	Expected Result / Marker	Causality / Significance
Molecular Mass	LC-MS (ESI+)	m/z 198.1 [M+H] ⁺	Confirms the exact mass of the un-ionized free base.
Structural Identity	¹ H NMR (DMSO-d ₆)	δ 8.2 (br s, 3H), 7.4-7.1 (m, 10H), 4.4 (t, 1H), 3.6 (d, 2H)	Validates the diphenylmethine geometry and protonated amine[2].
Functional Groups	FTIR (ATR)	3200-2800 cm ⁻¹ (broad), 1600 cm ⁻¹ , 750/700 cm ⁻¹	Confirms hydrogen-bonded primary amine HCl salt network.
Thermal Stability	TGA	< 0.5% weight loss before 150°C	Indicates an anhydrous, non-solvated crystal lattice.

Table 2: HPLC-UV Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (0.05% TFA/H ₂ O)	% Mobile Phase B (0.05% TFA/ACN)
0.0	1.0	90	10
15.0	1.0	10	90
18.0	1.0	10	90
18.1	1.0	90	10
22.0	1.0	90	10

References

- National Center for Biotechnology Information. "Benzeneethanamine, N,N-dimethyl-beta-phenyl-, hydrochloride (1:1) - PubChem Compound Summary." PubChem.[[Link](#)]

- [2] Mizoguchi, S., et al. "Aromatic 2,2-Diphenylethylamine Ligand Exchange of FA0.9Cs0.1PbBr3 Perovskite Nanocrystals for High-Efficiency Pure Green Light-Emitting Diodes." ACS Omega, 2024.[[Link](#)]
- [1] Klingaman, C. A., et al. "Synthesis and spectral characterization of 2,2-diphenylethyl glucosinolate and HPLC-based reaction progress curve data for the enzymatic hydrolysis of glucosinolates by Sinapis alba myrosinase." Data in Brief (NIH), 2016.[[Link](#)]

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Sources

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- 2. [pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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